

Technical Monograph: 3-(4-Fluorophenoxy)azetidine Hydrochloride

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Compound of Interest

Compound Name: 3-(4-Fluorophenoxy)azetidine
hydrochloride

CAS No.: 63843-78-7

Cat. No.: B1321804

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Content Type: Technical Reference Guide Subject: **3-(4-Fluorophenoxy)azetidine hydrochloride** (CAS: 63843-78-7 / 4041166) Intended Audience: Medicinal Chemists, Process Chemists, and Drug Discovery Scientists

Executive Summary

3-(4-Fluorophenoxy)azetidine hydrochloride is a high-value heterocyclic building block utilized extensively in modern medicinal chemistry. It serves as a "privileged scaffold" for introducing the 4-fluorophenoxy motif—a pharmacophore known for enhancing metabolic stability and modulating lipophilicity. This guide details its physicochemical profile, structural utility in drug design (specifically the "Azetidine Switch"), and a robust, self-validating synthetic protocol.

Physicochemical Profile

The hydrochloride salt form is preferred over the free base due to enhanced stability against oxidation and reduced volatility, facilitating easier handling in solid-phase synthesis and library generation.

Property	Specification
IUPAC Name	3-(4-Fluorophenoxy)azetidine hydrochloride
CAS Number	63843-78-7 (HCl salt)
Molecular Formula	C ₉ H ₁₀ FNO[1][2][3] • HCl
Molecular Weight	203.64 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in Water, DMSO, Methanol; Sparingly soluble in DCM
LogP (Free Base)	~1.93 (Calculated)
H-Bond Donors/Acceptors	1 / 2
Melting Point	160–165 °C (Decomposition often observed >180 °C)

Structural Significance in Medicinal Chemistry[4][5][6][7][8]

The "Azetidine Switch"

In lead optimization, replacing a six-membered piperidine or five-membered pyrrolidine ring with a four-membered azetidine ring is a strategic modification known as the "Azetidine Switch."

- **Lipophilicity Modulation:** The azetidine ring significantly lowers lipophilicity () compared to its larger homologs, often improving solubility and reducing promiscuous binding [1].
- **Vector Positioning:** The bond angles in the azetidine ring (approx. 90°) create distinct vector orientations for substituents, potentially accessing novel binding pockets in GPCRs and ion channels that are inaccessible to piperidine analogs [2].

Metabolic Stability via Fluorination

The 4-fluorophenoxy group is not merely decorative; it is a functional metabolic blocker.

- **Blocking Para-Oxidation:** The fluorine atom at the para-position of the phenyl ring creates a high-energy barrier against Cytochrome P450-mediated hydroxylation. This extends the half-life () of the parent compound in microsomal stability assays [3].
- **Electronic Effects:** The electronegativity of fluorine lowers the electron density of the aromatic ring, potentially strengthening stacking interactions with target proteins while reducing susceptibility to oxidative metabolism.

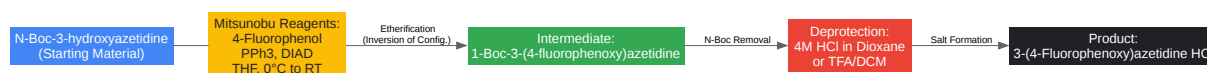
Synthetic Methodology: The Mitsunobu Route[5][9][10][11]

The most robust synthesis of 3-(4-Fluorophenoxy)azetidine involves a Mitsunobu etherification followed by acid-mediated deprotection. This route avoids the harsh conditions of nucleophilic aromatic substitution (

) which are often sluggish with electron-rich phenols.

Reaction Scheme & Workflow

The following diagram illustrates the critical pathway from the commercially available N-Boc-3-hydroxyazetidine to the final hydrochloride salt.



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Figure 1: Synthetic workflow for 3-(4-Fluorophenoxy)azetidine HCl via Mitsunobu coupling.

Detailed Protocol

Step 1: Mitsunobu Etherification

- Setup: Charge a dry round-bottom flask with N-Boc-3-hydroxyazetidine (1.0 equiv), 4-fluorophenol (1.1 equiv), and Triphenylphosphine (, 1.2 equiv) in anhydrous THF (0.1 M concentration).
- Activation: Cool the solution to 0°C under nitrogen atmosphere.
- Addition: Dropwise add Diisopropyl azodicarboxylate (DIAD, 1.2 equiv) over 20 minutes. Critical: Maintain temperature <5°C to prevent side reactions.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 12–16 hours.
- Checkpoint (Self-Validating): Monitor by TLC (Hexane:EtOAc 3:1). The reaction is complete when the starting alcohol spot () disappears and the less polar product () dominates.
- Workup: Concentrate THF. Triturate the residue with cold diethyl ether/hexane (1:1) to precipitate Triphenylphosphine oxide (TPPO).[4] Filter off the solid.[4] Purify the filtrate via silica gel chromatography.

Step 2: Deprotection & Salt Formation

- Dissolution: Dissolve the purified Boc-intermediate in 1,4-dioxane or DCM.
- Acidolysis: Add 4M HCl in dioxane (5 equiv) dropwise at 0°C.
- Reaction: Stir at RT for 2–4 hours.
- Checkpoint: LCMS should show a mass peak of $[M+H]^+ = 168.1$ (free amine) and disappearance of the Boc-adduct (+100 mass units).
- Isolation: The product often precipitates as the HCl salt. Filter the white solid, wash with diethyl ether, and dry under vacuum.

Quality Control & Characterization

To ensure the integrity of the building block before use in downstream synthesis, the following criteria must be met:

- ^1H NMR (DMSO- d_6):
 - 9.2–9.5 ppm (br s, 2H,)
 - 7.1–7.2 ppm (m, 2H, Ar-H)
 - 6.9–7.0 ppm (m, 2H, Ar-H)
 - 5.1 ppm (m, 1H, CH-O)
 - 4.4 ppm (m, 2H, Azetidine)
 - 3.9 ppm (m, 2H, Azetidine)
- Purity: >95% by HPLC (UV @ 254 nm).
- Water Content: The salt is hygroscopic. Store in a desiccator. If 'sticky', recrystallize from MeOH/Et₂O.

Handling and Safety

- Hazards: **3-(4-Fluorophenoxy)azetidine hydrochloride** is an irritant to eyes, respiratory system, and skin.
- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen).
- Stability: Stable in solid form for >12 months if kept dry. Aqueous solutions should be prepared fresh, as the azetidine ring is susceptible to hydrolysis under strongly basic conditions at elevated temperatures.

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